

# Application Notes and Protocols for the Quantification of Altizide in Biological Samples

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### Introduction

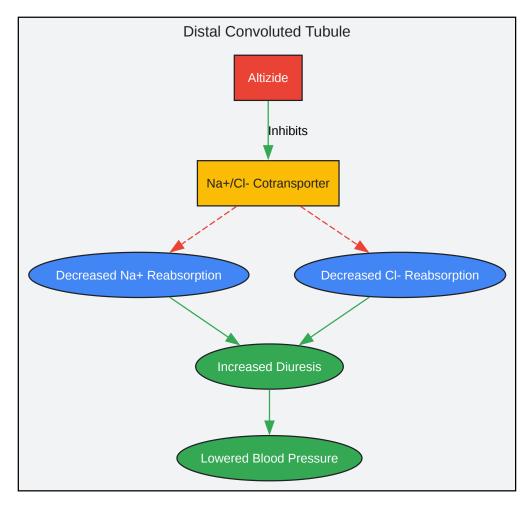
Altizide is a thiazide diuretic employed in the management of hypertension and edema. Accurate quantification of Altizide in biological matrices such as plasma and urine is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. These application notes provide detailed protocols for the determination of Altizide concentrations in biological samples using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). The methodologies described are based on established principles for the analysis of thiazide diuretics and serve as a comprehensive guide for researchers.

## **Mechanism of Action**

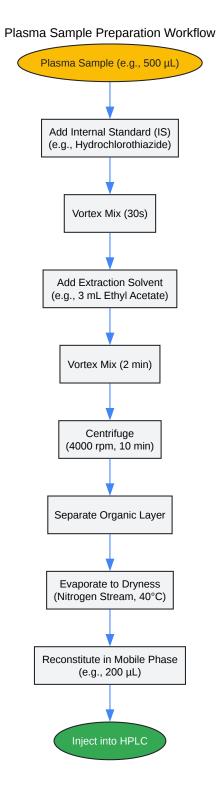
**Altizide** exerts its diuretic and antihypertensive effects by inhibiting the Na+/Cl- cotransporter in the distal convoluted tubule of the nephron. This inhibition leads to a decrease in the reabsorption of sodium and chloride ions, resulting in increased urinary excretion of water, sodium, and chloride. The subsequent reduction in plasma volume contributes to the lowering of blood pressure.



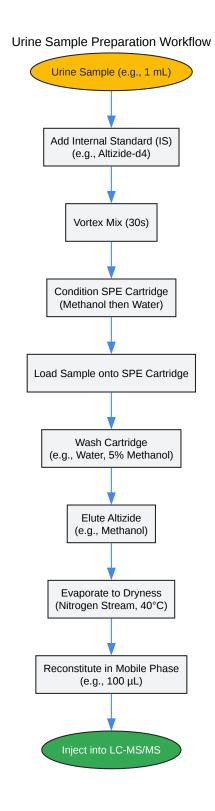
#### Mechanism of Action of Altizide











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